

Solubility and stability of alpha-D-Glucopyranoside, beta-D-fructofuranosyl, benzoate

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Compound of Interest

Compound Name: *alpha-D-Glucopyranoside, beta-D-fructofuranosyl, benzoate*

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An In-depth Technical Guide on the Solubility and Stability of **alpha-D-Glucopyranoside, beta-D-fructofuranosyl, benzoate** (Sucrose Benzoate)

For: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **alpha-D-Glucopyranoside, beta-D-fructofuranosyl, benzoate**, commonly known as sucrose benzoate. This document consolidates available data on its solubility in various solvents and its stability under different environmental conditions. Detailed experimental protocols, derived from standardized methodologies, are presented to enable researchers to conduct their own assessments. Furthermore, logical workflows for stability testing are visualized to guide experimental design. This guide is intended to be a critical resource for professionals in research, science, and drug development who utilize or investigate sucrose benzoate.

Introduction

Sucrose benzoate is a derivative of sucrose where hydroxyl groups are esterified with benzoic acid. The degree of esterification can vary, leading to a range of products from mono- to octa-benzoyl esters.^[1] Commercial grades of sucrose benzoate are typically highly benzoylated,

often consisting mainly of hepta- or octa-benzoates.^[1] These compounds are widely used as plasticizers in polymers, in coatings, lacquers, printing inks, and as additives in cosmetics to improve gloss, hardness, and adhesion.^{[2][3][4]} Understanding the solubility and stability of sucrose benzoate is paramount for its effective application, formulation development, and ensuring product quality and longevity.

This guide details the physicochemical properties of sucrose benzoate, with a focus on its solubility and stability profiles.

Physicochemical Properties

Sucrose benzoate is typically a colorless to yellowish glassy granule or a white powder.^[5] It is characterized as a stable, non-crystalline solid.^[6]

Table 1: General Physicochemical Properties of Sucrose Benzoate

Property	Value	References
CAS Number	12738-64-6	[5][6]
EC Number	235-795-5	[5][6]
Molecular Formula	$C_{12}H_{14}O_3(OH)_{8-n}(C_7H_5O_2)_n$	[5]
Appearance	Colorless to yellowish glassy granule or white powder	[5]
Density	~1.20–1.35 g/cm ³	
Refractive Index (nD20)	~1.577	[7]
Softening Range	~93 - 101 °C	[7]
Melting Point	93-100 °C	[8]

Solubility Profile

The solubility of sucrose benzoate is highly dependent on the polarity of the solvent and the degree of esterification of the sucrose molecule. The presence of multiple benzoyl groups renders the molecule hydrophobic.

Table 2: Qualitative and Quantitative Solubility of Sucrose Benzoate

Solvent Class	Solvent	Solubility	Quantitative Data (at 20-25°C)	References
Water	Water	Nearly Insoluble / Insoluble	3 mg/L at 20°C	[9]
Aromatics	Toluene, Xylene	Soluble	-	[2][5]
Ketones	Acetone, etc.	Soluble	-	
Esters	Ethyl Acetate, etc.	Soluble	-	
Chlorinated Solvents	Dichloromethane, etc.	Soluble	-	
Alcohols	Ethanol, Methanol	Generally Insoluble (for highly esterified forms)	-	
Soluble (for partially esterified forms)	-	[7]		
Aliphatics	Hexane, etc.	Insoluble	-	

Note: Quantitative solubility data in organic solvents is not widely available in public literature and should be determined experimentally.

Stability Profile

Sucrose benzoate is generally considered a stable compound under recommended storage conditions. Its stability is influenced by factors such as pH, temperature, and exposure to UV light and strong oxidizing agents.

- Thermal Stability: Sucrose benzoate is thermally stable, with a softening range starting around 93°C.[6][7] Thermal degradation at higher temperatures (e.g., 185°C) primarily involves the cleavage of the glycosidic bond.[10][11]
- Hydrolytic Stability: It is resistant to hydrolysis under weakly acidic or alkaline conditions.[12] However, under strong acidic or basic conditions, particularly at elevated temperatures, hydrolysis can occur.
 - Acidic Conditions: Preferential hydrolysis of the glycosidic bond occurs.[13][14]
 - Basic Conditions: Selective hydrolysis of the ester bonds occurs.[13][14]
- UV Stability: It exhibits excellent stability against ultraviolet light.[6][7][12]
- Incompatibilities: It is incompatible with strong oxidizing agents.

Experimental Protocols

The following sections outline detailed methodologies for determining the solubility and stability of sucrose benzoate, based on standardized guidelines.

Protocol for Determination of Solubility in Organic Solvents

This protocol is adapted from general principles outlined in ASTM D3132 for determining the solubility of resins and polymers.

Objective: To determine the solubility of sucrose benzoate in various organic solvents at a specified temperature.

Materials:

- Sucrose benzoate (specify degree of esterification if known)
- Selected organic solvents (e.g., toluene, acetone, ethyl acetate, ethanol)
- Analytical balance

- Volumetric flasks (10 mL)
- Thermostatically controlled water bath or incubator
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters, 0.45 μm PTFE)
- Evaporating dish or petri dish
- Vacuum oven

Procedure:

- Preparation of Saturated Solution:
 1. Add an excess amount of sucrose benzoate to a 10 mL volumetric flask. The exact amount should be enough to ensure undissolved solid remains.
 2. Add the selected solvent to the flask, nearly to the 10 mL mark.
 3. Place a small stir bar in the flask and seal it.
 4. Place the flask in a thermostatically controlled environment (e.g., $25^\circ\text{C} \pm 0.5^\circ\text{C}$).
 5. Stir the mixture for a predetermined period (e.g., 24 hours) to ensure equilibrium is reached. Check for the continued presence of undissolved solid.
- Sample Collection and Filtration:
 1. After equilibration, allow the solution to stand undisturbed for at least 1 hour inside the controlled temperature environment to let the excess solid settle.
 2. Carefully draw a known volume of the supernatant (e.g., 5 mL) using a pre-warmed/cooled pipette to match the equilibration temperature.
 3. Immediately filter the collected supernatant through a 0.45 μm syringe filter into a pre-weighed evaporating dish. This step removes any undissolved microparticles.

- Solvent Evaporation and Quantification:

1. Record the exact weight of the evaporating dish with the filtered solution.
2. Place the dish in a vacuum oven at a temperature sufficient to evaporate the solvent without degrading the sucrose benzoate (e.g., 50-60°C).
3. Once all the solvent has evaporated, cool the dish in a desiccator and weigh it.
4. Repeat the drying and weighing process until a constant weight is achieved.

- Calculation:

- Calculate the weight of the dissolved sucrose benzoate by subtracting the initial weight of the empty dish from the final constant weight.
- Calculate the weight of the solvent from the weight of the solution and the weight of the dissolved solid.
- Express solubility in g/100g of solvent.

Protocol for Stability Testing

This protocol is based on principles from OECD Guidelines for the Testing of Chemicals, specifically considering thermal stability (adapted from OECD 113) and hydrolysis.

Objective: To assess the thermal and hydrolytic stability of sucrose benzoate.

Part A: Accelerated Thermal Stability

- Sample Preparation: Weigh a known amount of sucrose benzoate into several glass vials.
- Storage: Place the vials in a controlled temperature oven at an elevated temperature (e.g., $55^{\circ}\text{C} \pm 1^{\circ}\text{C}$) for a specified duration (e.g., 14 days), as suggested by accelerated storage tests.[\[15\]](#)[\[16\]](#)
- Analysis: At predetermined time points (e.g., 0, 7, and 14 days), remove a vial and allow it to cool to room temperature.

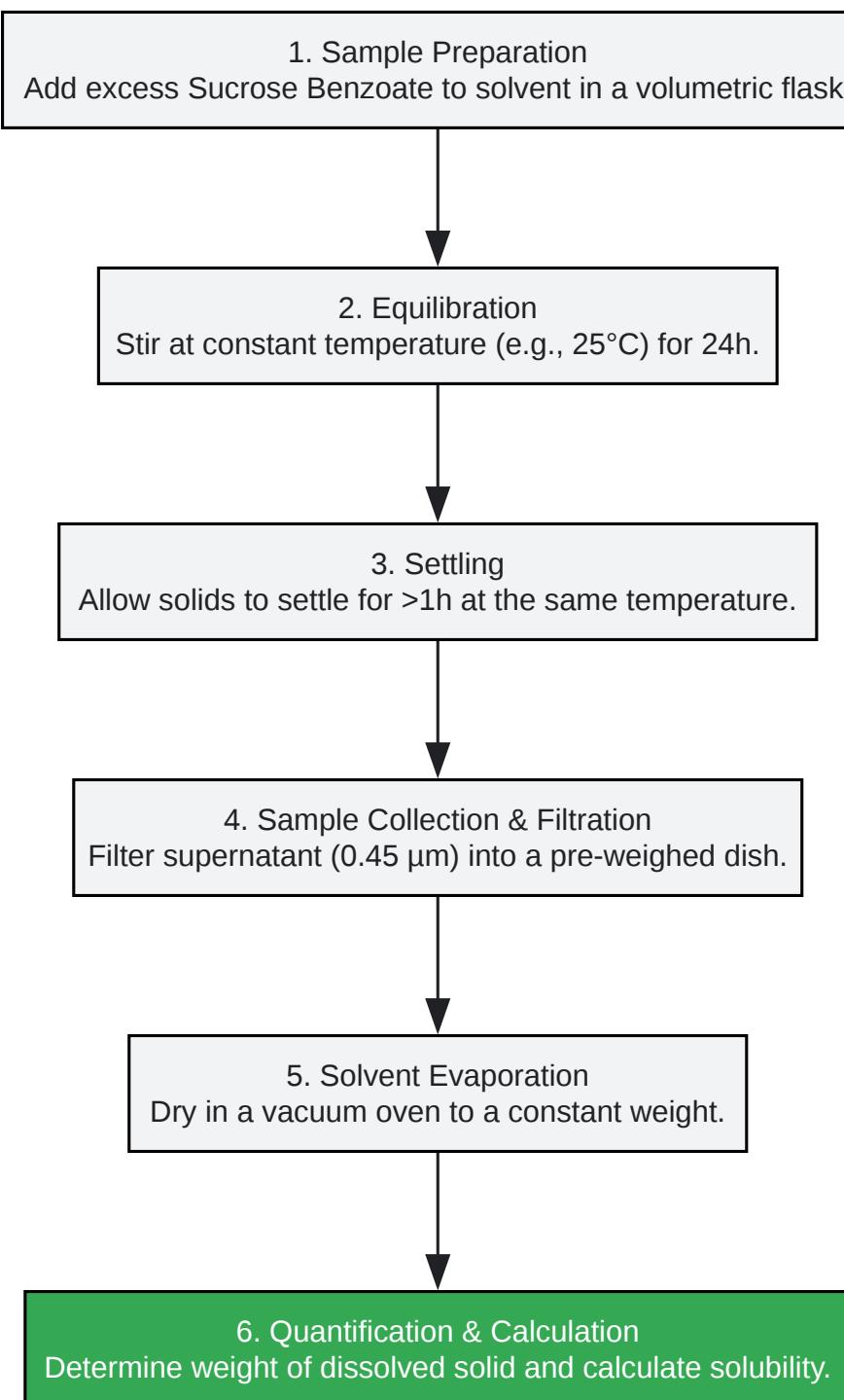
- Characterization: Analyze the sample for any changes in physical appearance (color, form) and chemical integrity. Use techniques such as:
 - High-Performance Liquid Chromatography (HPLC): To quantify the amount of remaining sucrose benzoate and detect the formation of degradation products (e.g., benzoic acid, sucrose).
 - Fourier-Transform Infrared Spectroscopy (FTIR): To detect changes in functional groups.
 - Melting Point/Softening Range: To check for changes in thermal properties.
- Evaluation: A decrease of more than 5% in the content of the original substance may indicate instability under the test conditions.[\[15\]](#)

Part B: Hydrolytic Stability as a Function of pH

- Buffer Preparation: Prepare buffer solutions at different pH levels (e.g., pH 4, pH 7, pH 9) to simulate acidic, neutral, and basic conditions.
- Sample Preparation: Dissolve or suspend a known concentration of sucrose benzoate in each buffer solution in sealed containers.
- Storage: Store the solutions at a controlled temperature (e.g., 25°C or an elevated temperature like 50°C to accelerate degradation).
- Sampling and Analysis: At various time intervals, withdraw an aliquot from each solution. Quench the reaction if necessary (e.g., by neutralization or cooling).
- Quantification: Analyze the concentration of sucrose benzoate remaining in the solution using a suitable analytical method like HPLC.
- Kinetics: Determine the rate of hydrolysis under each condition. If the degradation follows first-order kinetics, plot the natural logarithm of the concentration versus time to determine the rate constant.

Visualizations

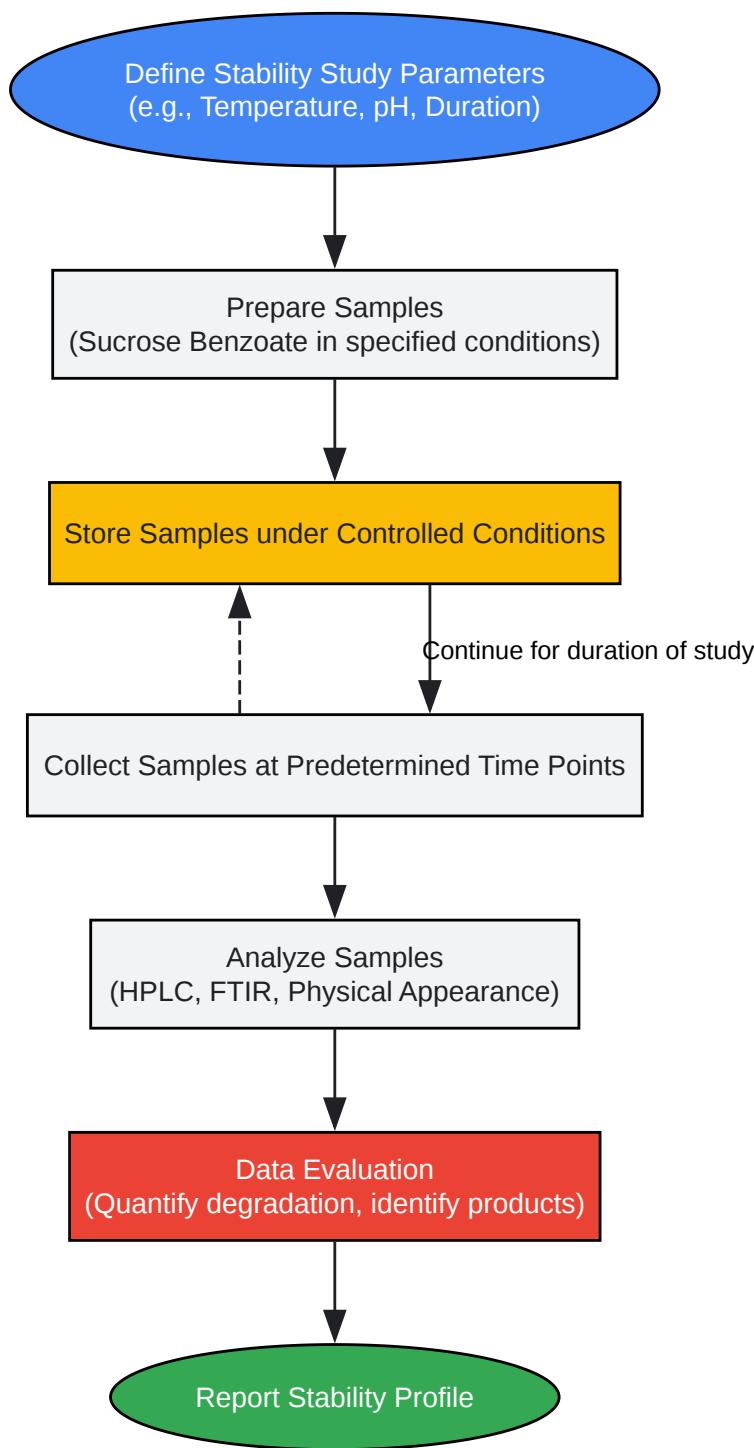
Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of sucrose benzoate.

Logical Workflow for Stability Assessment



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Caption: Logical workflow for conducting a stability study on sucrose benzoate.

Conclusion

This technical guide summarizes the known solubility and stability characteristics of sucrose benzoate. It is sparingly soluble in water but shows good solubility in a range of organic solvents, a property that is dependent on its degree of esterification. Sucrose benzoate demonstrates good thermal and UV stability but is susceptible to hydrolysis under strong acidic or basic conditions. The provided experimental protocols offer standardized approaches for researchers to generate specific, quantitative data tailored to their formulation and application needs. The logical workflows presented serve as a guide for systematic stability assessment. This information is crucial for leveraging the properties of sucrose benzoate in various scientific and industrial applications.

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